

Safe Disposal of Potassium Antimonate Trihydrate: A Step-by-Step Guide

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Compound of Interest

Compound Name: *Potassium antimonate trihydrate*

Cat. No.: *B16147376*

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This guide provides essential safety and logistical information for the proper disposal of **potassium antimonate trihydrate**, ensuring the safety of laboratory personnel and environmental protection. The following procedures have been synthesized from safety data sheets to provide clear, actionable steps for researchers, scientists, and drug development professionals.

Quantitative Data Summary

For quick reference, the following table summarizes the key quantitative and hazard information for **potassium antimonate trihydrate**.

Property	Value
Molecular Formula	$\text{KSbO}_3 \cdot 3\text{H}_2\text{O}$ [1]
Molecular Weight	262.90 g/mol (208.85 g/mol anhydrous)[1]
CAS Number	12208-13-8[2][3]
EC Number	235-387-7[2][3]
Hazard Classifications	Acute Toxicity 4 (Oral, Inhalation)[1][2], Aquatic Chronic 2[1]
Hazard Statements	H302: Harmful if swallowed[2][3], H332: Harmful if inhaled[2][3], H411: Toxic to aquatic life with long lasting effects[1][3]

Experimental Protocol: Disposal Procedure

The disposal of **potassium antimonate trihydrate** is governed by its classification as a hazardous substance. The primary goal is to prevent its release into the environment and to ensure the safety of personnel handling the waste.

Step 1: Personal Protective Equipment (PPE)

Before handling **potassium antimonate trihydrate** for disposal, ensure you are wearing the appropriate PPE to minimize exposure.

- Eye Protection: Wear safety glasses with side shields or goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[4]
- Hand Protection: Impervious gloves should be worn.[5]
- Skin and Body Protection: Wear a lab coat or long-sleeved clothing.[1]
- Respiratory Protection: If there is a risk of dust formation or if exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter.[4]

Step 2: Waste Collection

Proper collection and containment of **potassium antimonate trihydrate** waste is crucial.

- **Avoid Dust Generation:** When handling the solid material, use procedures that minimize the creation of dust.[3]
- **Use Designated Containers:** Place the waste in a suitable, clearly labeled, and sealed container for disposal.[3][4] Do not mix with other waste streams.[6]
- **Clean Up Spills:** In case of a spill, sweep up the solid material and place it into a suitable container for disposal.[4] Avoid flushing the material into surface water or the sanitary sewer system.[4] After cleanup, decontaminate and launder all protective clothing and equipment before reuse.[3]

Step 3: Waste Storage

Store the collected waste in a designated and secure area pending disposal.

- **Storage Location:** Keep the waste container in a well-ventilated area.[7]
- **Container Integrity:** Ensure the container is tightly closed to prevent leaks or spills.

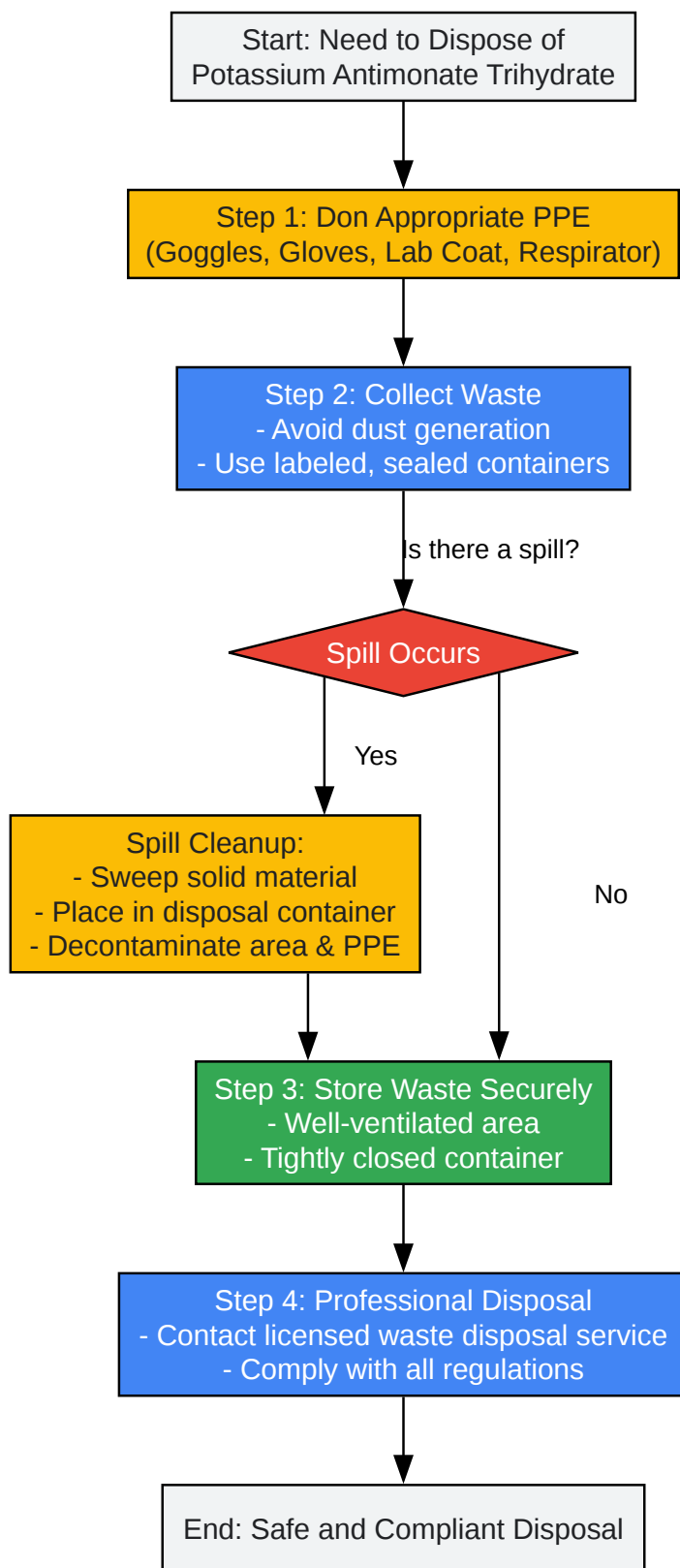
Step 4: Disposal

The final disposal of **potassium antimonate trihydrate** must be handled by a licensed professional waste disposal service.

- **Hazardous Waste Classification:** This material is classified as hazardous waste.[7]
- **Professional Disposal:** Contact a licensed waste disposal company to arrange for the collection and disposal of the material.[5]
- **Regulatory Compliance:** Dispose of the contents and container in accordance with all local, regional, national, and international regulations.[2][5] This includes adherence to regulations for antimony compounds, inorganic, solid, n.o.s.[4][5]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **potassium antimonate trihydrate**.



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Caption: Workflow for the safe disposal of **potassium antimonate trihydrate**.

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